

Personal protective equipment for handling Myristyl sulfate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Myristyl sulfate**

Cat. No.: **B1219437**

[Get Quote](#)

Essential Safety and Handling of Myristyl Sulfate

For laboratory professionals, including researchers, scientists, and drug development experts, a comprehensive understanding of chemical safety and handling is paramount. This document provides essential, immediate safety and logistical information for handling **Myristyl Sulfate**, also known as Sodium **Myristyl Sulfate**, with a focus on procedural, step-by-step guidance to ensure safe laboratory operations and proper disposal.

Hazard Identification and Classification

Myristyl sulfate is classified as a hazardous chemical. It is crucial to be aware of its potential dangers before handling.

GHS Hazard Classification:

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3
Target Organs	Respiratory system

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles	Tight-sealing safety goggles. [2]
Skin Protection	Gloves	Chemical-resistant gloves.
Protective Clothing	Lab coat or other protective clothing to prevent skin contact.	
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced. [2]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)
- Do not ingest or inhale.[\[2\]](#)

- Prevent dust formation.[2]
- Use in a well-ventilated area.[2]
- Ensure eyewash stations and safety showers are in close proximity to the workstation.[2]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store away from strong oxidizing agents.[2]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[2]

Accidental Release and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for environmental and personal safety.

Accidental Release:

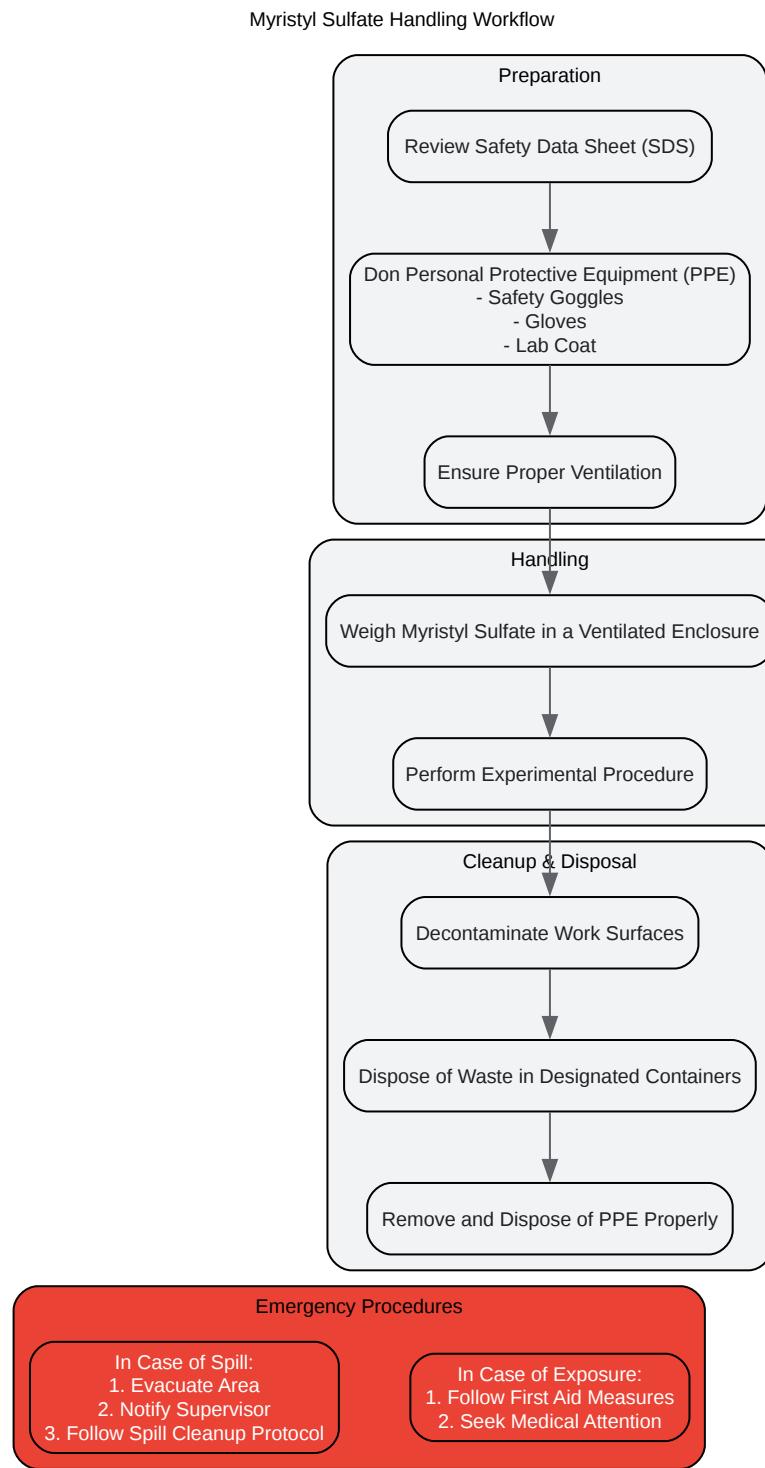
- Ensure adequate ventilation.
- Use personal protective equipment as required.[2]
- Avoid dust formation.[2]
- Sweep up and shovel into suitable containers for disposal.[2]
- Do not let the product enter drains.

Disposal:

- Dispose of waste in accordance with local, state, and federal regulations.
- Keep in suitable, closed containers for disposal.[2]

Experimental Workflow for Handling Myristyl Sulfate

The following diagram outlines the standard procedure for safely handling **Myristyl Sulfate** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: A workflow diagram illustrating the key steps for safely handling **Myristyl Sulfate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Sodium Myristyl Sulfate | C14H29NaO4S | CID 23665770 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Myristyl sulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1219437#personal-protective-equipment-for-handling-myristyl-sulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

